

Educational Overview: D-Glucitol Dinitrate (Isosorbide Dinitrate)

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Compound of Interest

Compound Name: *D-Glucitol dinitrate*

CAS No.: 71888-61-4

Cat. No.: B12657316

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1. Medical Application and Therapeutic Use

Isosorbide dinitrate is a medication primarily used for the prevention and treatment of angina pectoris (chest pain) caused by coronary artery disease. It belongs to a class of drugs known as nitrates, which act as vasodilators, meaning they widen blood vessels.

Key Therapeutic Actions:

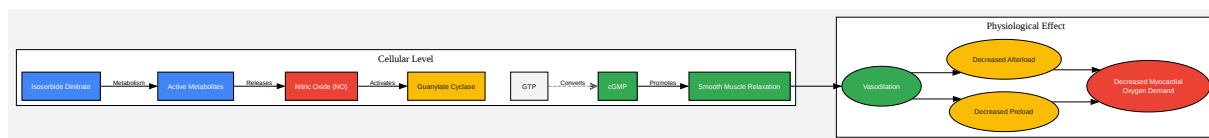
- **Angina Pectoris:** Used for the prevention of ischemic heart pain associated with coronary insufficiency.^[1] It can reduce the frequency, duration, and severity of angina attacks.^[1]
- **Congestive Heart Failure:** It may be used as an adjunct therapy in acute and chronic congestive heart failure.^[1]
- **Esophageal Spasms:** It is also used to treat esophageal spasms.^[2]

2. Mechanism of Action

The therapeutic effects of isosorbide dinitrate are due to its conversion in the body to nitric oxide (NO), a potent vasodilator.[3]

- Nitric Oxide Release: Isosorbide dinitrate is metabolized in the liver to its active metabolites, which then release nitric oxide.[3]
- Activation of Guanylate Cyclase: Nitric oxide activates the enzyme guanylate cyclase in smooth muscle cells.[2][3]
- Increased cGMP: This leads to an increase in cyclic guanosine 3',5'-monophosphate (cGMP).[2]
- Smooth Muscle Relaxation: The rise in cGMP results in the dephosphorylation of the myosin light chain in smooth muscle fibers, causing them to relax.[2]
- Vasodilation: The relaxation of vascular smooth muscle leads to the widening of blood vessels.[2]

This process primarily dilates the veins, which reduces the amount of blood returning to the heart (preload), and at higher doses, it also dilates arteries, which reduces the pressure the heart has to pump against (afterload).[4] Both of these effects decrease the workload on the heart and its oxygen demand.[5]



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Caption: Mechanism of action of Isosorbide Dinitrate.

3. General Principles of Nitration Chemistry (Academic Context)

Nitration is a general class of chemical processes that introduces a nitro group (-NO₂) into an organic compound. In the context of pharmaceutical synthesis, this is often achieved by reacting an alcohol group with a nitrating agent.

Key Reactants:

- **Substrate:** An organic molecule containing a hydroxyl (-OH) group.
- **Nitrating Agent:** Typically a mixture of concentrated nitric acid (HNO₃) and sulfuric acid (H₂SO₄). Sulfuric acid acts as a catalyst, protonating the nitric acid to form the highly reactive nitronium ion (NO₂⁺), which is the electrophile in the reaction.

General Reaction:



4. Safety in the Laboratory

The synthesis of nitrated organic compounds is a hazardous undertaking that should only be performed by trained professionals in a controlled laboratory setting with appropriate safety measures in place.

Major Hazards:

- **Explosion Risk:** Organic nitrates can be shock-sensitive and may decompose explosively, especially if impure or subjected to heat or physical shock.
- **Corrosive Reagents:** Concentrated nitric and sulfuric acids are highly corrosive and can cause severe chemical burns upon contact with skin.
- **Toxic Fumes:** The reaction can produce toxic nitrogen oxide gases.

Essential Safety Precautions:

- **Personal Protective Equipment (PPE):** This includes, but is not limited to, a lab coat, chemical-resistant gloves, and chemical splash goggles. A face shield is often recommended.
- **Fume Hood:** All work with concentrated acids and nitrating agents must be conducted in a certified chemical fume hood to prevent the inhalation of toxic vapors.
- **Temperature Control:** Nitration reactions are often highly exothermic. The reaction temperature must be carefully controlled, typically using an ice bath, to prevent runaway reactions.
- **Small-Scale Reactions:** Initial syntheses should always be performed on a small scale to minimize the potential impact of any unforeseen events.
- **Proper Quenching and Workup:** The reaction must be carefully quenched (neutralized) and the product isolated using established and validated procedures to ensure stability.
- **Blast Shield:** A blast shield should be used to protect the researcher from potential explosions.

Given the significant risks involved, detailed, step-by-step protocols for the synthesis of such compounds are not shared publicly to prevent misuse by untrained individuals. Academic and industrial research involving these reactions is conducted under strict safety protocols and institutional oversight.

References

- Isosorbide dinitrate - Wikipedia. Available from: [\[Link\]](#)
- What is the mechanism of action of isosorbide dinitrate? - Dr.Oracle. Available from: [\[Link\]](#)
- What is the mechanism of action (MOA) of isosorbide dinitrate (isosorbide dinitrate) in a patient with angina pectoris? - Dr.Oracle. Available from: [\[Link\]](#)
- ISOSORBIDE DINITRATE - Pfizer. Available from: [\[Link\]](#)
- Isosorbide Dinitrate (Isordil, ISDN): Uses, Side Effects, Interactions, Pictures, Warnings & Dosing - WebMD. Available from: [\[Link\]](#)

- What is the mechanism of Isosorbide Dinitrate? - Patsnap Synapse. Available from: [\[Link\]](#)
- Isosorbide dinitrate Uses, Side Effects & Warnings - Drugs.com. Available from: [\[Link\]](#)
- Isosorbide dinitrate: Uses & Dosage | MIMS Indonesia. Available from: [\[Link\]](#)
- Isosorbide Dinitrate - Oral - My Health Alberta. Available from: [\[Link\]](#)

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Sources

- 1. labeling.pfizer.com [labeling.pfizer.com]
- 2. Isosorbide dinitrate - Wikipedia [en.wikipedia.org]
- 3. What is the mechanism of Isosorbide Dinitrate? [synapse.patsnap.com]
- 4. droracle.ai [droracle.ai]
- 5. droracle.ai [droracle.ai]
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